

Spectroscopic Characterization of Methyl 5-Methoxy-2-methylbenzoate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 5-Methoxy-2-methylbenzoate*

CAS No.: 73502-03-1

Cat. No.: B1339575

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This technical guide provides an in-depth analysis of the spectroscopic profile of **Methyl 5-Methoxy-2-methylbenzoate** (CAS No: 73505-48-3), a key aromatic ester intermediate in organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document synthesizes predictive data based on established spectroscopic principles and data from structurally similar molecules. We will explore the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, explaining the underlying structural basis for the observed and predicted spectral features.

Molecular Structure and Spectroscopic Overview

Methyl 5-Methoxy-2-methylbenzoate possesses a benzene ring substituted with a methyl ester group at position 1, a methyl group at position 2, and a methoxy group at position 5. This substitution pattern dictates a unique electronic and magnetic environment for each atom, giving rise to a distinct spectroscopic fingerprint. Understanding this fingerprint is crucial for reaction monitoring, quality control, and structural elucidation.

The following diagram illustrates the molecular structure and the numbering convention used for spectroscopic assignments.

Caption: Molecular structure of **Methyl 5-Methoxy-2-methylbenzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. Based on the analysis of structurally related compounds, we can predict the ^1H and ^{13}C NMR spectra of **Methyl 5-Methoxy-2-methylbenzoate** with high confidence.

Predicted ^1H NMR Data

The proton NMR spectrum is anticipated to show distinct signals for the aromatic protons and the methyl groups of the ester, methoxy, and aryl-methyl substituents.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-6	~7.8	d	~8.5	1H
H-4	~7.0	dd	~8.5, 2.5	1H
H-3	~6.8	d	~2.5	1H
OCH ₃ (ester)	~3.9	s	-	3H
OCH ₃ (methoxy)	~3.8	s	-	3H
Ar-CH ₃	~2.5	s	-	3H

Expertise & Experience: The chemical shifts are predicted based on the electronic effects of the substituents. The ester group is electron-withdrawing, deshielding the ortho proton (H-6). The methoxy group is electron-donating, shielding the ortho (H-4, H-6) and para (not present) protons. The methyl group is weakly electron-donating. The predicted downfield shift for H-6 is a cumulative effect of the ortho ester and para methoxy groups. The upfield shifts for H-3 and H-4 are due to the ortho and para positioning relative to the electron-donating methoxy and methyl groups, respectively.

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will provide information on all unique carbon atoms in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C=O (ester)	~168
C-5 (Ar-O)	~158
C-1 (Ar-C=O)	~138
C-2 (Ar-CH ₃)	~132
C-6 (Ar-H)	~130
C-4 (Ar-H)	~118
C-3 (Ar-H)	~115
OCH ₃ (ester)	~52
OCH ₃ (methoxy)	~55
Ar-CH ₃	~21

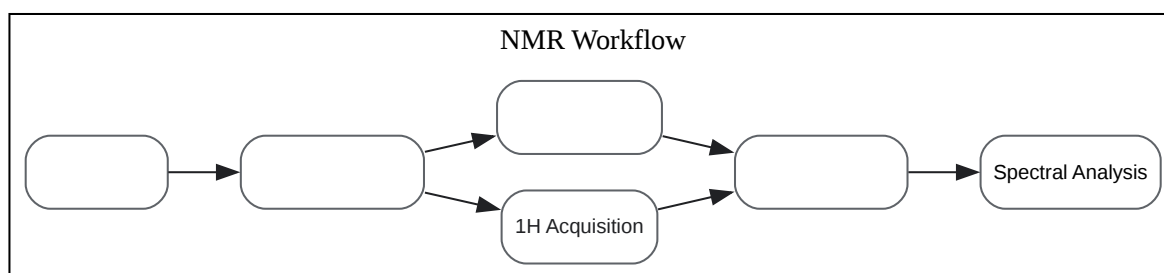
Trustworthiness: These predictions are grounded in the well-established principles of substituent chemical shift effects on benzene rings. The carbonyl carbon of the ester is expectedly the most downfield signal. The carbon attached to the electronegative oxygen of the methoxy group (C-5) will also be significantly downfield. The quaternary carbons (C-1, C-2) will have distinct shifts, and the protonated aromatic carbons will appear in the aromatic region, with their specific shifts influenced by the neighboring substituents.

Experimental Protocol for NMR Data Acquisition

Methodology:

- **Sample Preparation:** Dissolve 5-10 mg of **Methyl 5-Methoxy-2-methylbenzoate** in approximately 0.7 mL of deuterated chloroform (CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire the spectrum with a 90° pulse.
 - Set the spectral width to cover a range of -2 to 12 ppm.
 - Use a sufficient number of scans (e.g., 16) to achieve a good signal-to-noise ratio.
 - Process the data with Fourier transformation, phase correction, and baseline correction.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled spectrum.
 - Set the spectral width to cover a range of 0 to 200 ppm.
 - A larger number of scans will be necessary due to the lower natural abundance of ^{13}C .
 - Process the data similarly to the ^1H spectrum.



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Caption: Standard workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Methyl 5-Methoxy-2-methylbenzoate** will be dominated by absorptions from the carbonyl group of the ester and the C-O bonds.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode
~3000-2850	C-H (methyl)	Stretching
~1720	C=O (ester)	Stretching
~1600, ~1480	C=C (aromatic)	Stretching
~1250	C-O (ester)	Stretching
~1100	C-O (ether)	Stretching

Authoritative Grounding: The strong absorption around 1720 cm⁻¹ is highly characteristic of the carbonyl stretch in an aromatic ester. The presence of both ester and ether C-O stretching bands in the fingerprint region (below 1500 cm⁻¹) further confirms the structure.^[1]

Experimental Protocol for IR Data Acquisition

Methodology:

- **Sample Preparation:** A neat sample can be analyzed using a diamond attenuated total reflectance (ATR) accessory. Alternatively, a thin film can be cast on a salt plate (e.g., NaCl) from a volatile solvent like dichloromethane.
- **Instrumentation:** Use a Fourier-transform infrared (FTIR) spectrometer.
- **Acquisition:**
 - Record a background spectrum of the empty ATR crystal or salt plate.
 - Apply the sample and record the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum to the background to produce the final absorbance or transmittance spectrum.

- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Predicted Mass Spectrum Data

- Molecular Ion (M^+): $m/z = 180.0786$ (for $C_{10}H_{12}O_3$)
- Key Fragments:
 - $m/z = 149$ ($M - OCH_3$): Loss of the methoxy group from the ester. This is a very common fragmentation pathway for methyl esters.
 - $m/z = 121$ ($M - COOCH_3$): Loss of the entire carbomethoxy group.
 - $m/z = 91$: Potentially a tropylium ion rearrangement, although less favored due to the substitution pattern.

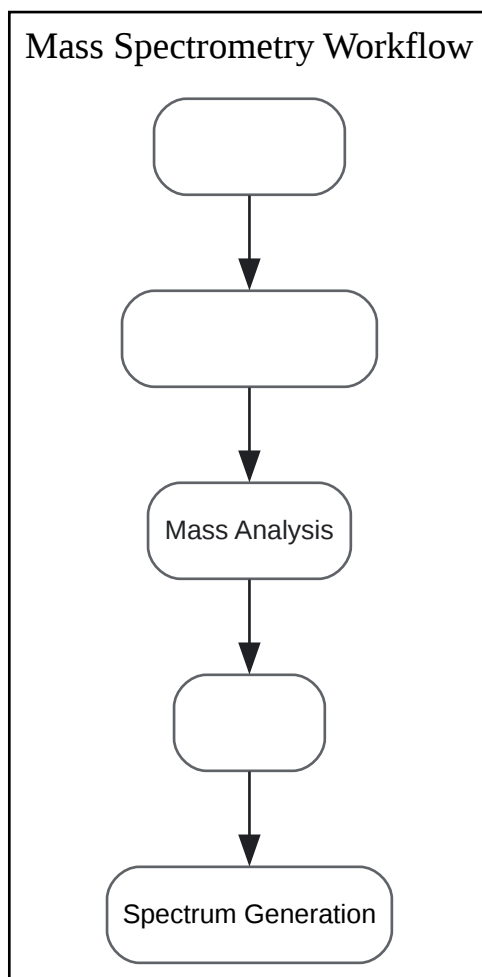
Expertise & Experience: The fragmentation of aromatic esters is well-understood. The molecular ion should be clearly visible. The base peak is likely to be at m/z 149, resulting from the stable acylium ion formed after the loss of the methoxy radical from the ester.

Experimental Protocol for MS Data Acquisition

Methodology:

- Sample Introduction: Introduce a dilute solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS).
- Ionization: Electron ionization (EI) is a common technique for this type of molecule and will provide rich fragmentation data. Electrospray ionization (ESI) can also be used, which will likely show the protonated molecule $[M+H]^+$ at m/z 181.

- Mass Analysis: Use a quadrupole, time-of-flight (TOF), or Orbitrap mass analyzer to separate the ions based on their mass-to-charge ratio.
- Data Acquisition: Acquire the mass spectrum over a range of m/z 50-300.



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Caption: General workflow for mass spectrometry analysis.

Conclusion

The spectroscopic data for **Methyl 5-Methoxy-2-methylbenzoate** can be confidently predicted based on its molecular structure and the established principles of NMR, IR, and MS. This guide provides a comprehensive framework for the identification and characterization of this compound, serving as a valuable resource for synthetic chemists and analytical scientists. The

provided experimental protocols offer a standardized approach to data acquisition, ensuring reproducibility and reliability.

References

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Sources

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